

4-((Pyridin-2-yloxy)methyl)benzaldehyde molecular structure and weight.

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Compound of Interest

Compound Name: 4-((Pyridin-2-yloxy)methyl)benzaldehyde

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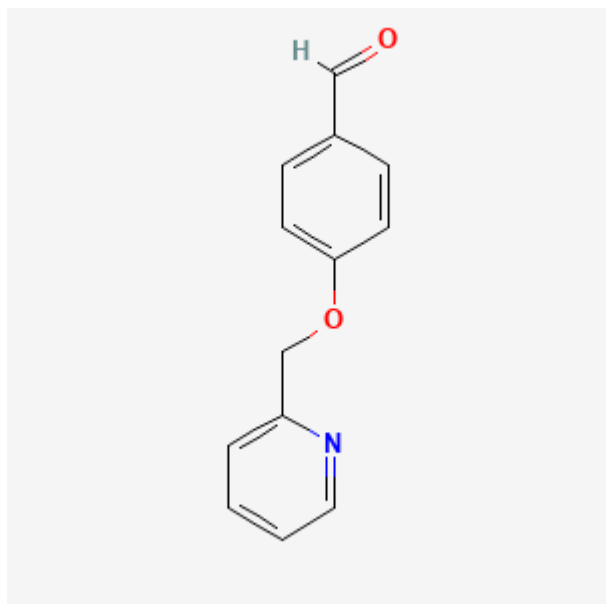
Technical Guide: 4-((Pyridin-2-yloxy)methyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **4-((Pyridin-2-yloxy)methyl)benzaldehyde**, more systematically named 4-(pyridin-2-ylmethoxy)benzaldehyde. This document covers its molecular structure, physicochemical properties, a detailed synthesis protocol, and its potential applications in research and development, particularly within the pharmaceutical and materials science sectors. This compound serves as a versatile intermediate in organic synthesis, valued for its unique combination of a reactive aldehyde group and a pyridylmethoxy moiety.

Core Molecular Information

4-(Pyridin-2-ylmethoxy)benzaldehyde is an aromatic aldehyde distinguished by a benzaldehyde ring substituted at the para-position with a pyridin-2-ylmethoxy group. This structural arrangement provides a key building block for the synthesis of more complex molecules.



Physicochemical and Identification Data

The essential quantitative data for 4-(pyridin-2-ylmethoxy)benzaldehyde are summarized in the table below for quick reference and comparison.

Property	Value
IUPAC Name	4-(pyridin-2-ylmethoxy)benzaldehyde
Molecular Formula	C ₁₃ H ₁₁ NO ₂ [1]
Molecular Weight	213.23 g/mol [1]
CAS Number	57748-41-1 [1]
Canonical SMILES	<chem>C1=CC=NC(=C1)COC2=CC=C(C=C2)C=O</chem> [1]
InChIKey	MKHNUKSZFMWQJL-UHFFFAOYSA-N [1]
Appearance	Solid (form may vary)
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	3
Rotatable Bonds	3

Experimental Protocols: Synthesis

The synthesis of 4-(pyridin-2-ylmethoxy)benzaldehyde is typically achieved via a Williamson ether synthesis. This standard organic reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of 4-hydroxybenzaldehyde reacts with 2-(chloromethyl)pyridine.

Protocol: Synthesis via Williamson Ether Reaction

This protocol is adapted from established methods for analogous isomers.

Objective: To synthesize 4-(pyridin-2-ylmethoxy)benzaldehyde from 4-hydroxybenzaldehyde and 2-(chloromethyl)pyridine.

Materials:

- 4-hydroxybenzaldehyde
- 2-(chloromethyl)pyridine hydrochloride
- Potassium carbonate (K_2CO_3) or Sodium hydride (NaH)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetone
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel

- Rotary evaporator
- Equipment for column chromatography (e.g., silica gel, appropriate solvent system)

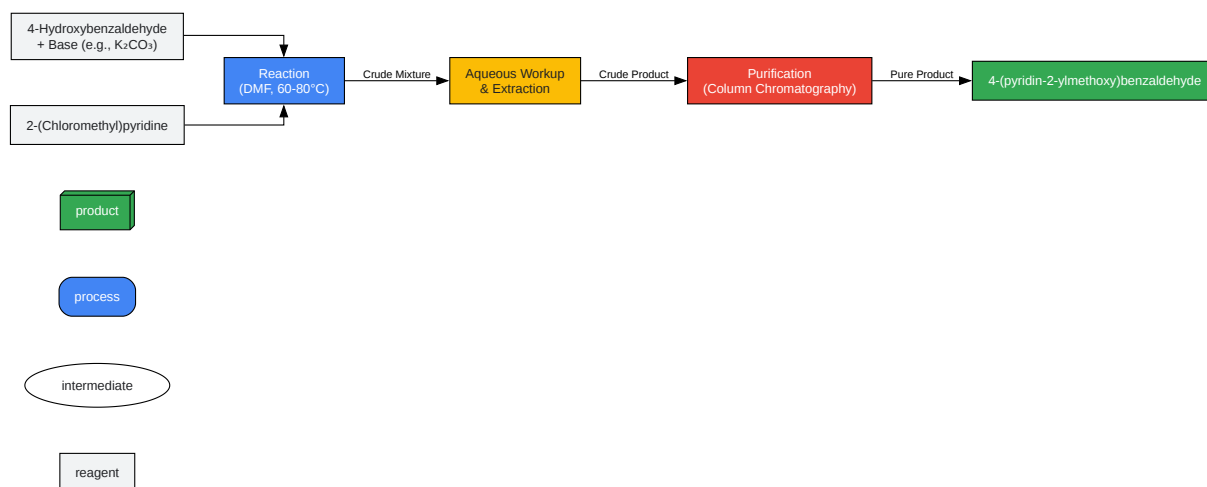
Procedure:

- Preparation of Reactants: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxybenzaldehyde (1.0 equivalent) in anhydrous DMF.
- Base Addition: Add a suitable base such as potassium carbonate (1.5 equivalents) or sodium hydride (1.1 equivalents, added portion-wise at 0 °C) to the solution with stirring. Allow the mixture to stir for 30-60 minutes at room temperature to form the phenoxide.
- Addition of Electrophile: Dissolve 2-(chloromethyl)pyridine hydrochloride (1.0 equivalent) in a minimal amount of DMF and add it dropwise to the reaction mixture. Note: If using the hydrochloride salt, an additional equivalent of base is required to neutralize the HCl.
- Reaction: Heat the reaction mixture to 60-80 °C and maintain stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed (typically 4-12 hours).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by slowly adding deionized water.
 - Transfer the mixture to a separatory funnel and extract the aqueous phase three times with ethyl acetate.
 - Combine the organic layers and wash sequentially with deionized water and then brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.

- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield pure 4-(pyridin-2-ylmethoxy)benzaldehyde.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 4-(pyridin-2-ylmethoxy)benzaldehyde.



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Caption: Williamson ether synthesis workflow for 4-(pyridin-2-ylmethoxy)benzaldehyde.

Applications in Research and Drug Development

While specific biological activity data for 4-(pyridin-2-ylmethoxy)benzaldehyde is not extensively published, its structure is of significant interest to medicinal chemists and materials scientists.

- **Pharmaceutical Intermediate:** The molecule serves as a key intermediate for creating more complex drug candidates. The aldehyde functional group is highly versatile for forming Schiff bases, undergoing reductive amination to produce secondary amines, or participating in various condensation reactions. The pyridine ring is a common feature in many biologically active compounds, known to participate in hydrogen bonding and metal coordination, which can be crucial for binding to biological targets like enzymes and receptors.
- **Scaffold for Novel Compounds:** It is a valuable scaffold for building libraries of compounds for high-throughput screening. Derivatives can be readily synthesized to explore structure-activity relationships (SAR). For example, related N-alkyl-N-(pyridin-2-yl)hydroxylamine scaffolds have demonstrated selective and potent antibacterial activity against Gram-positive bacteria, highlighting the potential of the pyridin-2-yl moiety in developing new anti-infective agents.[2]
- **Materials Science:** In materials science, compounds containing both pyridine and aldehyde functionalities can be used in the synthesis of polymers, dyes, and ligands for coordination chemistry. These ligands can form complexes with metal ions, leading to materials with interesting catalytic, optical, or electronic properties.

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